

# Qianhu coumarin C: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Qianhu coumarin C

Cat. No.: B037865

[Get Quote](#)

## An In-depth Technical Guide on the Core Chemical Structure and Properties of Qianhu coumarin C

This whitepaper provides a comprehensive overview of **Qianhu coumarin C**, a naturally occurring coumarin derivative isolated from the roots of *Peucedanum praeruptorum*.<sup>[1]</sup> Intended for researchers, scientists, and drug development professionals, this document details its chemical structure, physicochemical properties, and known biological activities, supported by experimental methodologies and pathway diagrams.

## Chemical Structure and Properties

**Qianhu coumarin C** is a pyranocoumarin with the IUPAC name [(9R,10S)-9-hydroxy-8,8-dimethyl-2-oxo-9,10-dihydropyrano[2,3-f]chromen-10-yl] acetate.<sup>[2]</sup> Its chemical structure is characterized by a fused pyran and coumarin ring system.

Table 1: Chemical and Physical Properties of **Qianhu coumarin C**

Property	Value	Source
Molecular Formula	C <sub>16</sub> H <sub>16</sub> O <sub>6</sub>	[2]
Molecular Weight	304.29 g/mol	[2]
CAS Number	118492-23-2	[2]
IUPAC Name	[(9R,10S)-9-hydroxy-8,8-dimethyl-2-oxo-9,10-dihydropyrano[2,3-f]chromen-10-yl] acetate	[2]
Topological Polar Surface Area	82.1 Å <sup>2</sup>	[2]
XLogP3	1.4	[2]

While specific experimentally determined data for the melting point, boiling point, and solubility of **Qianhuocoumarin C** are not readily available in the cited literature, general solubility information for coumarins suggests they are often soluble in organic solvents. For stock solution preparation, it is recommended to test solubility in solvents like DMSO and dimethylformamide.

## Spectral Data

Detailed spectral analyses are crucial for the identification and characterization of **Qianhuocoumarin C**. While specific spectra for **Qianhuocoumarin C** were not found in the provided search results, the following sections describe the expected spectral features based on the analysis of similar coumarin structures.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

- <sup>1</sup>H NMR:** The proton NMR spectrum is expected to show characteristic signals for the aromatic protons of the coumarin ring system, as well as signals for the methyl and methine protons of the dihydropyran ring and the acetate group.
- <sup>13</sup>C NMR:** The carbon NMR spectrum will display distinct signals for the carbonyl carbon of the lactone, the aromatic carbons, and the aliphatic carbons of the pyran ring and its substituents.

## Infrared (IR) Spectroscopy

The IR spectrum of **Qianhu coumarin C** is anticipated to exhibit characteristic absorption bands for its functional groups, including:

- A strong absorption band for the C=O stretching of the lactone ring.
- Bands corresponding to the C=C stretching of the aromatic and pyran rings.
- A broad band indicating the O-H stretching of the hydroxyl group.
- Absorptions for C-O stretching of the ester and ether linkages.

## Mass Spectrometry (MS)

Mass spectrometry data is essential for confirming the molecular weight and fragmentation pattern of **Qianhu coumarin C**. The exact mass is calculated to be 304.09468823 Da.<sup>[2]</sup>

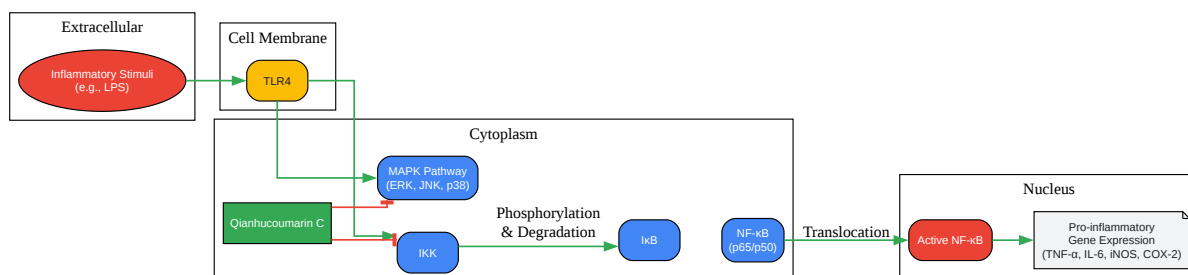
## Biological Activities and Signaling Pathways

**Qianhu coumarin C** has been investigated for its potential anti-inflammatory, antioxidant, and anticancer properties.<sup>[1]</sup> The biological activities of coumarins are often attributed to their ability to modulate various cellular signaling pathways.

### Anti-inflammatory Activity

Coumarin derivatives have been shown to exert anti-inflammatory effects by inhibiting key signaling pathways such as the Nuclear Factor-kappa B (NF-κB) and Mitogen-Activated Protein Kinase (MAPK) pathways.<sup>[3][4][5][6]</sup> These pathways are central to the production of pro-inflammatory mediators.

Diagram 1: Postulated Anti-inflammatory Signaling Pathway of **Qianhu coumarin C**



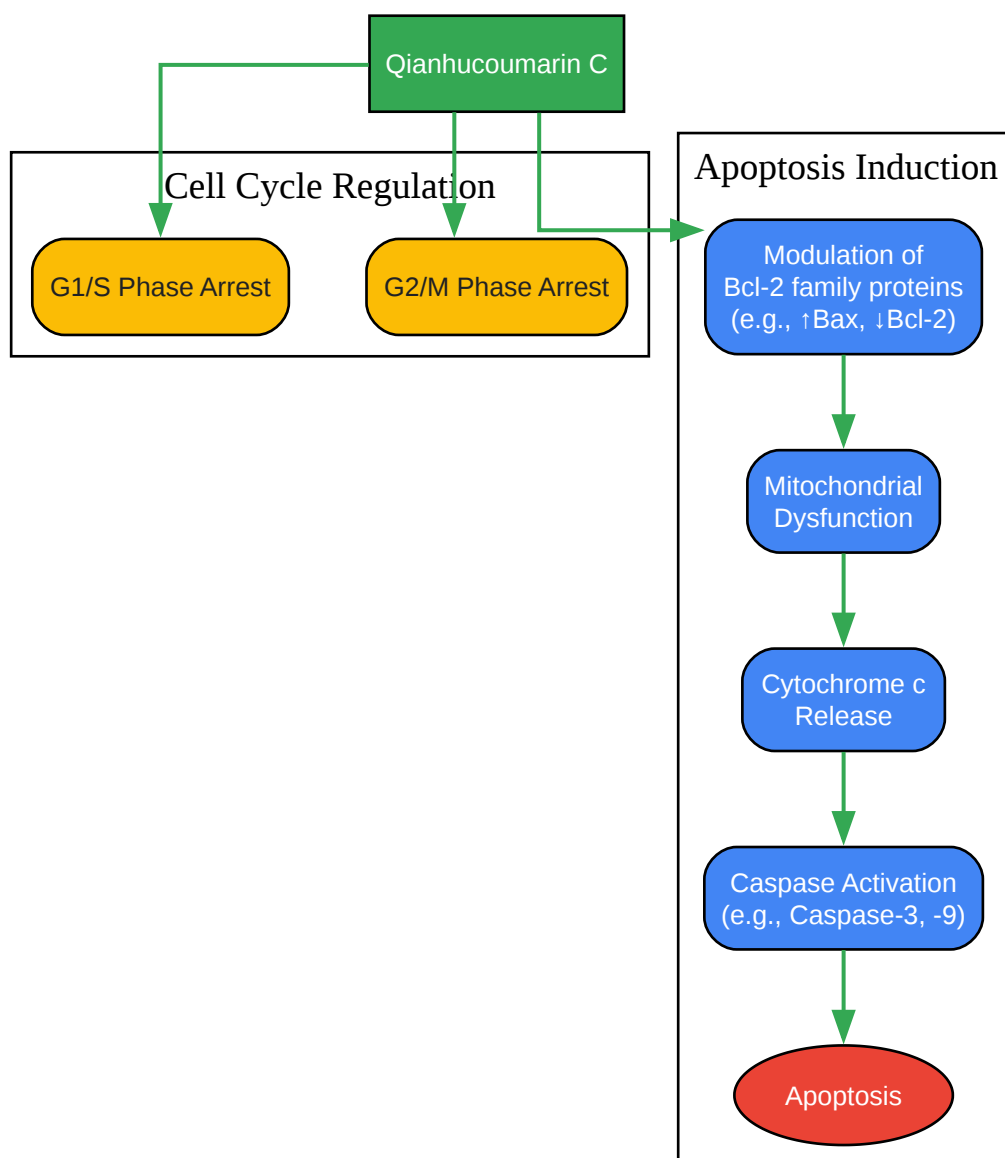
[Click to download full resolution via product page](#)

Caption: Postulated mechanism of **Qianhuocoumarin C**'s anti-inflammatory action.

## Anticancer Activity

The anticancer effects of coumarins often involve the induction of apoptosis and cell cycle arrest.[7][8][9] These processes are typically regulated by complex signaling cascades involving proteins from the Bcl-2 family and caspases.

Diagram 2: Potential Anticancer Mechanism of **Qianhuocoumarin C**



[Click to download full resolution via product page](#)

Caption: Potential mechanisms of **Qianhuocoumarin C**'s anticancer activity.

## Antioxidant Activity

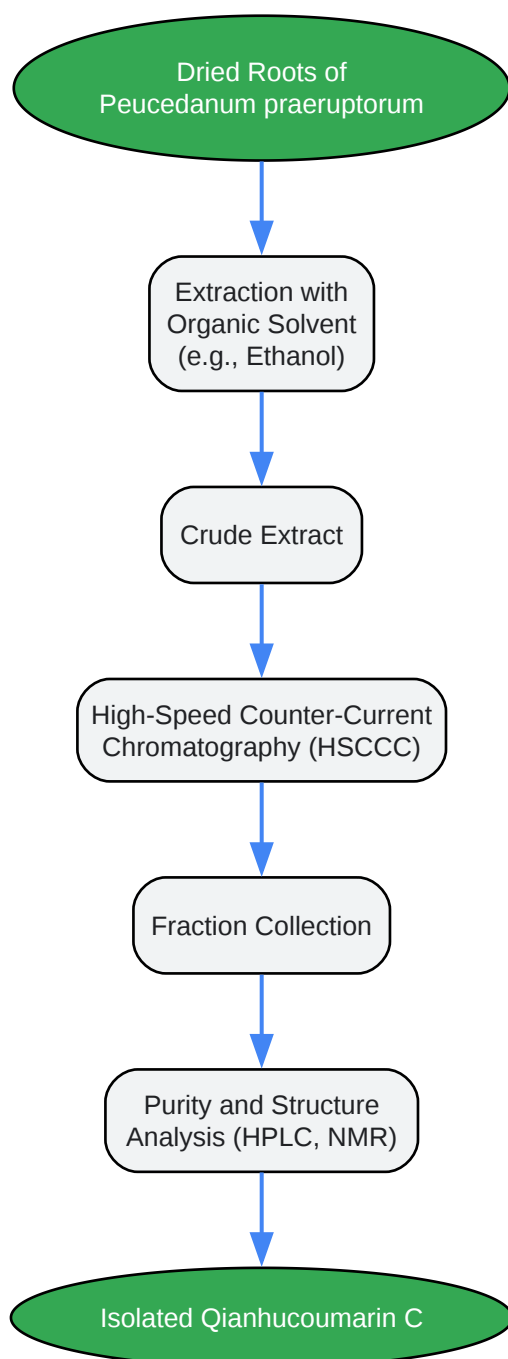
The antioxidant properties of coumarins are often evaluated using assays such as the DPPH (2,2-diphenyl-1-picrylhydrazyl) and ABTS (2,2'-azino-bis(3-ethylbenzothiazoline-6-sulfonic acid)) radical scavenging assays.[10][11][12][13][14] These assays measure the ability of a compound to donate a hydrogen atom or an electron to neutralize free radicals.

## Experimental Protocols

### Isolation of Qianhu coumarin C from *Peucedanum praeruptorum*

While a specific, detailed protocol for the isolation of **Qianhu coumarin C** was not found, a general method for the preparative isolation and purification of coumarins from *Peucedanum praeruptorum* using high-speed counter-current chromatography (HSCCC) has been described.<sup>[2]</sup>

Diagram 3: General Workflow for Coumarin Isolation



[Click to download full resolution via product page](#)

Caption: General workflow for isolating coumarins from *P. praeruptorum*.

#### Methodology Outline:

- **Extraction:** The dried and powdered roots of *Peucedanum praeruptorum* are extracted with a suitable organic solvent, such as ethanol or methanol.

- **Partitioning:** The crude extract is then partitioned between two immiscible solvents to enrich the coumarin fraction.
- **Chromatography:** The enriched fraction is subjected to high-speed counter-current chromatography (HSCCC) for separation. A suitable two-phase solvent system, such as petroleum ether-ethyl acetate-methanol-water, is employed.<sup>[2]</sup>
- **Purification and Identification:** The collected fractions are analyzed for purity using High-Performance Liquid Chromatography (HPLC). The structure of the isolated compound is then confirmed using spectroscopic methods such as NMR and MS.

## Biological Activity Assays

### 4.2.1. Anti-inflammatory Activity Assay (in vitro)

A common method to assess anti-inflammatory activity is to use lipopolysaccharide (LPS)-stimulated RAW 264.7 macrophages.

Methodology Outline:

- **Cell Culture:** RAW 264.7 macrophages are cultured in a suitable medium.
- **Treatment:** Cells are pre-treated with various concentrations of **Qianhu coumarin C** for a specific duration, followed by stimulation with LPS.
- **Analysis of Inflammatory Mediators:** The levels of nitric oxide (NO), prostaglandins, and pro-inflammatory cytokines (e.g., TNF- $\alpha$ , IL-6) in the cell culture supernatant are measured using appropriate assays (e.g., Griess assay for NO, ELISA for cytokines).
- **Western Blot Analysis:** The expression and phosphorylation levels of key proteins in the NF- $\kappa$ B and MAPK signaling pathways (e.g., p65, I $\kappa$ B $\alpha$ , ERK, JNK, p38) are determined by Western blotting to elucidate the mechanism of action.<sup>[4][5]</sup>

### 4.2.2. Anticancer Activity Assay (in vitro)

The anticancer effects of **Qianhu coumarin C** can be evaluated using various cancer cell lines.

Methodology Outline:



- Cell Viability Assay (e.g., MTT assay): Cancer cells are treated with different concentrations of **Qianhuocoumarin C** for various time points. Cell viability is then assessed to determine the half-maximal inhibitory concentration (IC<sub>50</sub>).
- Cell Cycle Analysis: Flow cytometry is used to analyze the cell cycle distribution of treated cells to identify any cell cycle arrest.
- Apoptosis Assay: Apoptosis can be detected by methods such as Annexin V/Propidium Iodide staining followed by flow cytometry, or by measuring the activity of caspases.
- Western Blot Analysis: The expression levels of proteins involved in cell cycle regulation (e.g., cyclins, CDKs) and apoptosis (e.g., Bcl-2 family proteins, caspases) are analyzed to understand the underlying molecular mechanisms.[\[7\]](#)[\[8\]](#)

#### 4.2.3. Antioxidant Activity Assays (in vitro)

##### DPPH Radical Scavenging Assay:

- A solution of DPPH in a suitable solvent (e.g., methanol) is prepared.
- Different concentrations of **Qianhuocoumarin C** are added to the DPPH solution.
- The mixture is incubated in the dark, and the decrease in absorbance at a specific wavelength (around 517 nm) is measured. The percentage of radical scavenging activity is then calculated.[\[11\]](#)[\[14\]](#)

##### ABTS Radical Scavenging Assay:

- The ABTS radical cation (ABTS<sup>•+</sup>) is generated by reacting ABTS with an oxidizing agent (e.g., potassium persulfate).
- The ABTS<sup>•+</sup> solution is diluted to a specific absorbance.
- Different concentrations of **Qianhuocoumarin C** are added, and the decrease in absorbance at a specific wavelength (around 734 nm) is measured after a set incubation time. The scavenging activity is then calculated.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

## Conclusion

**Qianhu coumarin C** is a promising natural product with a range of potential therapeutic applications. This technical guide has summarized its chemical structure, properties, and known biological activities. Further research is warranted to fully elucidate its mechanisms of action, conduct more detailed spectroscopic and physical property characterization, and explore its therapeutic potential in preclinical and clinical studies. The provided experimental outlines can serve as a foundation for researchers initiating studies on this compound.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

1. [The isolation and identification of qianhu coumarin B and qianhu coumarin C from *Peucedanum praeruptorum*] - PubMed [pubmed.ncbi.nlm.nih.gov]
2. Preparative isolation and purification of coumarins from *Peucedanum praeruptorum* Dunn by high-speed counter-current chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
3. researchgate.net [researchgate.net]
4. Anti-inflammatory activity of flavonols via inhibiting MAPK and NF- $\kappa$ B signaling pathways in RAW264.7 macrophages - PMC [pmc.ncbi.nlm.nih.gov]
5. mdpi.com [mdpi.com]
6. Acenocoumarol Exerts Anti-Inflammatory Activity via the Suppression of NF- $\kappa$ B and MAPK Pathways in RAW 264.7 Cells - PMC [pmc.ncbi.nlm.nih.gov]
7. Coumarin induces cell cycle arrest and apoptosis in human cervical cancer HeLa cells through a mitochondria- and caspase-3 dependent mechanism and NF- $\kappa$ B down-regulation - PubMed [pubmed.ncbi.nlm.nih.gov]
8. researchgate.net [researchgate.net]
9. researchgate.net [researchgate.net]
10. Antioxidant and Anti-Inflammatory Activity Determination of One Hundred Kinds of Pure Chemical Compounds Using Offline and Online Screening HPLC Assay - PMC [pmc.ncbi.nlm.nih.gov]

- 11. researchgate.net [researchgate.net]
- 12. mdpi.com [mdpi.com]
- 13. cabidigitallibrary.org [cabidigitallibrary.org]
- 14. journals2.ums.ac.id [journals2.ums.ac.id]
- To cite this document: BenchChem. [Qianhuocoumarin C: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b037865#qianhuocoumarin-c-chemical-structure-and-properties]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)